

"analytical methods for the quantification of N,N,3,5-Tetramethylaniline"

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Compound of Interest

Compound Name: *N,N,3,5-Tetramethylaniline*

CAS No.: 4913-13-7

Cat. No.: B1211758

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An Application Note and Protocol for the Analytical Quantification of **N,N,3,5-Tetramethylaniline**

Introduction

N,N,3,5-Tetramethylaniline, also known as N,N-Dimethyl-3,5-xylidine, is an aromatic amine with significant applications in industrial chemistry.[1][2] It serves as a catalyst in polymerization processes and as a rapid quenching agent in various chemical reactions.[3][4] Given its utility, the precise and accurate quantification of this compound is paramount for ensuring the quality and consistency of final products. Moreover, due to the potential toxicity associated with aromatic amines, monitoring its presence and concentration in various matrices is crucial for safety and regulatory compliance.[4]

This technical guide provides detailed, field-proven protocols for the quantification of **N,N,3,5-Tetramethylaniline** using two primary analytical techniques: High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS). These methods were selected for their robustness, sensitivity, and

specificity, making them suitable for researchers, scientists, and professionals in drug development and quality control.

Overview of Analytical Methodologies

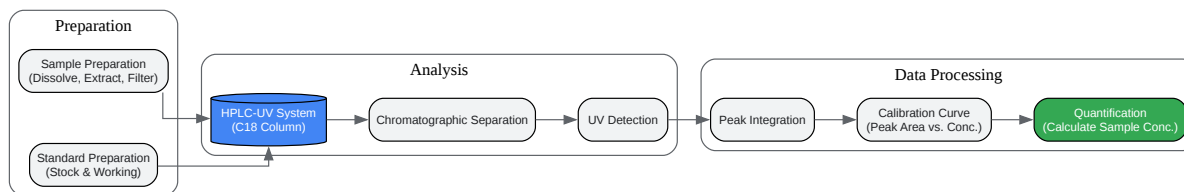
The quantification of **N,N,3,5-Tetramethylaniline** is most effectively achieved through chromatographic techniques.

- **High-Performance Liquid Chromatography (HPLC):** This technique is a cornerstone of analytical chemistry, offering robust separation of non-volatile and thermally sensitive compounds like aromatic amines. When coupled with a UV detector, it provides a reliable and widely accessible method for routine quantification. The choice of a C18 reversed-phase column is standard for anilines, providing excellent separation based on hydrophobicity.[5]
- **Gas Chromatography-Mass Spectrometry (GC-MS):** For analyses requiring higher sensitivity and definitive identification, GC-MS is the method of choice.[6] It excels at separating volatile and semi-volatile compounds.[6] The mass spectrometer provides structural information based on the fragmentation pattern of the analyte, offering a high degree of specificity that is crucial for complex matrices or trace-level analysis.[7]

Protocol 1: Quantification by HPLC-UV

This protocol details a reversed-phase HPLC method with UV detection, a robust approach for the routine analysis of **N,N,3,5-Tetramethylaniline**. The causality behind this choice lies in the technique's excellent reproducibility and straightforward implementation for aromatic compounds.

Experimental Workflow: HPLC-UV Analysis



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Caption: HPLC-UV analysis workflow for *N,N,3,5-Tetramethylaniline*.

Instrumentation and Materials

- HPLC System: A system equipped with a quaternary or binary pump, autosampler, column oven, and UV-Vis or Photodiode Array (PDA) detector.
- Column: A reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size) is recommended for optimal separation.[5]
- Reagents: HPLC-grade acetonitrile (ACN) and methanol (MeOH), purified water (18.2 M Ω ·cm), and phosphoric acid or formic acid.
- Standard: ***N,N,3,5-Tetramethylaniline*** reference standard ($\geq 98\%$ purity).[2]

Preparation of Solutions

- Mobile Phase: A mixture of acetonitrile and water is a common eluent for aniline analysis.[5] A typical starting point is 70:30 (v/v) Acetonitrile:Water, adjusted to a pH of ~ 3.0 with a small amount of phosphoric or formic acid to ensure the amine is in its protonated form, which improves peak shape.
- Standard Stock Solution (1000 μ g/mL): Accurately weigh 100 mg of ***N,N,3,5-Tetramethylaniline*** reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with methanol. This stock solution should be stored at 2-8°C and protected from light.

- **Working Standard Solutions:** Prepare a series of working standards (e.g., 0.5, 1, 5, 10, 25, 50 µg/mL) by serially diluting the stock solution with the mobile phase. These solutions are used to construct the calibration curve.

Sample Preparation

- **Liquid Samples:** Dilute an accurately measured volume of the sample with the mobile phase to an expected concentration within the calibration range. Filter the diluted sample through a 0.45 µm syringe filter prior to injection to remove particulates.
- **Solid Samples:** Accurately weigh a portion of the homogenized solid sample. Extract the analyte using a suitable solvent like methanol, potentially aided by sonication for 15-20 minutes. Centrifuge the mixture to pellet insoluble material, and then filter the supernatant through a 0.45 µm syringe filter.

Chromatographic Conditions

Parameter	Recommended Setting
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase	Acetonitrile:Water (70:30, v/v) with 0.1% Phosphoric Acid
Flow Rate	0.7 - 1.0 mL/min[5][8]
Column Temperature	30 °C[5]
Injection Volume	10 µL[5]
UV Detection Wavelength	~243-254 nm (A UV scan of the standard should be run to determine the absorbance maximum) [8]
Run Time	~15 minutes[5]

Data Analysis and System Suitability

- **Quantification:** Create a calibration curve by plotting the peak area of the **N,N,3,5-Tetramethylaniline** standard injections against their known concentrations. Perform a linear

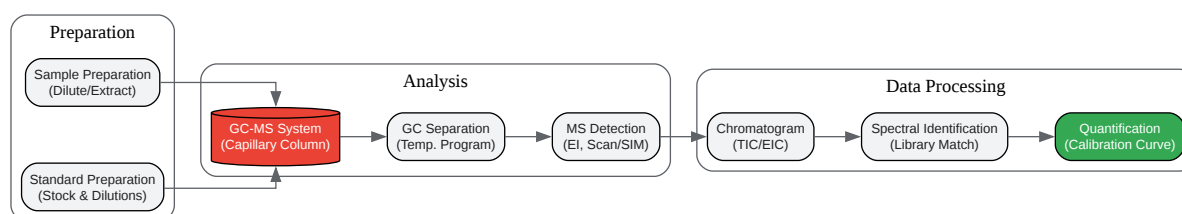
regression on the data. The concentration of the analyte in the prepared samples is determined by interpolating their peak areas from this curve.

- **System Suitability:** Before sample analysis, inject a mid-level standard solution five or six times. The system is deemed suitable if the relative standard deviation (RSD) of the peak area is $\leq 2.0\%$, and the peak tailing factor is between 0.9 and 1.5.

Protocol 2: Quantification by GC-MS

This protocol provides a highly sensitive and specific method using GC-MS, ideal for trace-level quantification or for samples in complex matrices where definitive identification is required. The electron ionization (EI) source provides reproducible fragmentation patterns for library matching and confirmation.

Experimental Workflow: GC-MS Analysis



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Caption: GC-MS analysis workflow for *N,N,3,5-Tetramethylaniline*.

Instrumentation and Materials

- **GC-MS System:** A gas chromatograph equipped with a split/splitless injector coupled to a mass spectrometer (e.g., single quadrupole).
- **Column:** A non-polar or mid-polarity capillary column, such as a DB-5ms or equivalent (e.g., 30 m x 0.25 mm I.D., 0.25 μm film thickness), is suitable for separating aromatic amines.[7]

- Reagents: High-purity helium as the carrier gas. Solvents such as methanol or dichloromethane for sample preparation.
- Standard: **N,N,3,5-Tetramethylaniline** reference standard ($\geq 98\%$ purity).

Preparation of Solutions

- Standard Stock Solution (1000 $\mu\text{g/mL}$): Prepare as described in the HPLC section, using a GC-compatible solvent like methanol or dichloromethane.
- Working Standard Solutions: Serially dilute the stock solution with the chosen solvent to prepare calibration standards at appropriate concentrations (e.g., 0.05, 0.1, 0.5, 1, 5 $\mu\text{g/mL}$).

Sample Preparation

- Prepare samples as described in the HPLC protocol, using a GC-compatible solvent. Ensure the final concentration is within the linear range of the instrument. The extract may require concentration under a stream of nitrogen if trace levels are being targeted.

GC-MS Conditions

Parameter	Recommended Setting
Column	DB-5ms (or equivalent), 30 m x 0.25 mm I.D., 0.25 µm film
Carrier Gas	Helium, constant flow at 1.0 mL/min[7]
Injector	Splitless mode, 250 °C[7]
Injection Volume	1 µL
Oven Program	Initial 80°C (hold 2 min), ramp at 10°C/min to 250°C (hold 5 min)[7]
MS Transfer Line	280-300 °C[9]
Ion Source	Electron Ionization (EI) at 70 eV[7]
Source Temperature	230 °C[7]
Acquisition Mode	Full Scan (m/z 40-300) for identification; Selected Ion Monitoring (SIM) for quantification. Key ions for N,N,3,5-Tetramethylaniline (C ₁₀ H ₁₅ N, MW 149.23) would include the molecular ion (m/z 149) and major fragment ions.[1]

Data Analysis and Identification

- Identification: The identity of **N,N,3,5-Tetramethylaniline** is confirmed by matching its retention time with that of a pure standard and comparing its mass spectrum against a reference library (e.g., NIST). The primary peak in the mass spectrum is expected at m/z 149.[1]
- Quantification: For enhanced sensitivity, use SIM mode, monitoring the molecular ion (m/z 149) and one or two confirmatory fragment ions. Construct a calibration curve by plotting the peak area of the primary ion against the concentration of the standards. Calculate the analyte concentration in samples using the resulting regression equation.

Method Performance and Validation

The following table summarizes typical performance characteristics for the analysis of aromatic amines using these techniques, providing a benchmark for method validation.[\[10\]](#)

Parameter	HPLC-UV	GC-MS
Linearity (R^2)	> 0.999 [10]	> 0.999 [11]
Limit of Detection (LOD)	0.1 - 1.0 $\mu\text{g/mL}$ [8]	0.9 - 50 pg/L [12]
Limit of Quantification (LOQ)	0.2 - 0.5 $\mu\text{g/mL}$ [10]	3.0 - 150 pg/L [12]
Precision (RSD%)	< 5% [10]	< 15% [12]
Recovery (%)	95 - 105% [8] [10]	90 - 110% [11]

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